

FR901463 solvent compatibility for experiments

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Compound of Interest

Compound Name: FR901463

Cat. No.: B15589788

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FR901463 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solvent compatibility, handling, and experimental use of **FR901463**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **FR901463**?

A1: The recommended solvent for preparing a stock solution of **FR901463** is dimethyl sulfoxide (DMSO). It has a documented solubility of at least 20 mg/mL in DMSO.

Q2: How should I store the solid compound and stock solutions of **FR901463**?

A2: While specific stability data for **FR901463** is limited, general best practices for similar bioactive molecules should be followed. Solid **FR901463** should be stored at -20°C. We recommend that stock solutions, once prepared, are stored as aliquots in tightly sealed vials at -20°C and protected from light. For optimal results, it is best to prepare fresh solutions for each experiment or use them within one month of preparation.

Q3: Can I dissolve **FR901463** directly in aqueous buffers like PBS or cell culture media?

A3: Direct dissolution in aqueous buffers is not recommended due to the hydrophobic nature of many organic compounds like **FR901463**. To prepare working solutions in aqueous media, it is advised to first dissolve the compound in DMSO to create a concentrated stock solution. This stock solution can then be serially diluted into the aqueous buffer or cell culture medium to the desired final concentration. Ensure the final DMSO concentration is kept low (typically below 0.5%) to avoid solvent-induced cellular toxicity.

Q4: What are the known cellular effects of **FR901463**?

A4: **FR901463** is an antitumor agent that has been shown to induce cell cycle arrest at the G1 and G2/M phases and to trigger apoptosis in cancer cells.^[1]

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitate forms when diluting DMSO stock solution into aqueous media.	The concentration of FR901463 in the aqueous solution exceeds its solubility limit.	- Increase the volume of the aqueous media to further dilute the compound.- Vortex or gently warm the solution to aid in dissolution.- Ensure the final DMSO concentration is sufficient to maintain solubility, but still biocompatible.
Inconsistent or no biological effect observed in experiments.	- Improper storage and handling leading to compound degradation.- Inaccurate concentration of the stock solution.- The final concentration used in the assay is too low.	- Prepare fresh stock solutions from solid compound.- Store stock solutions in small aliquots at -20°C to avoid repeated freeze-thaw cycles.- Verify the concentration of the stock solution using spectrophotometry if possible.- Perform a dose-response experiment to determine the optimal working concentration.
High level of cell death in control (vehicle-treated) group.	The concentration of the organic solvent (e.g., DMSO) is too high in the final culture medium.	- Ensure the final concentration of the solvent is at a non-toxic level (typically <0.5% for DMSO in most cell lines).- Run a solvent toxicity control to determine the tolerance of your specific cell line.

Solvent Compatibility Data

The following table summarizes the known solubility of **FR901463** in common laboratory solvents.

Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 20 mg/mL	Recommended for preparing concentrated stock solutions.
Ethanol	Data not available	
Water	Data not available	Likely has low solubility.
Phosphate-Buffered Saline (PBS)	Data not available	Likely has low solubility.

Note: The solubility in aqueous solutions is expected to be low. It is recommended to prepare a concentrated stock solution in DMSO and then dilute it into the desired aqueous medium.

Experimental Protocols

Preparation of FR901463 Stock Solution (10 mM in DMSO)

Materials:

- **FR901463** (solid)
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

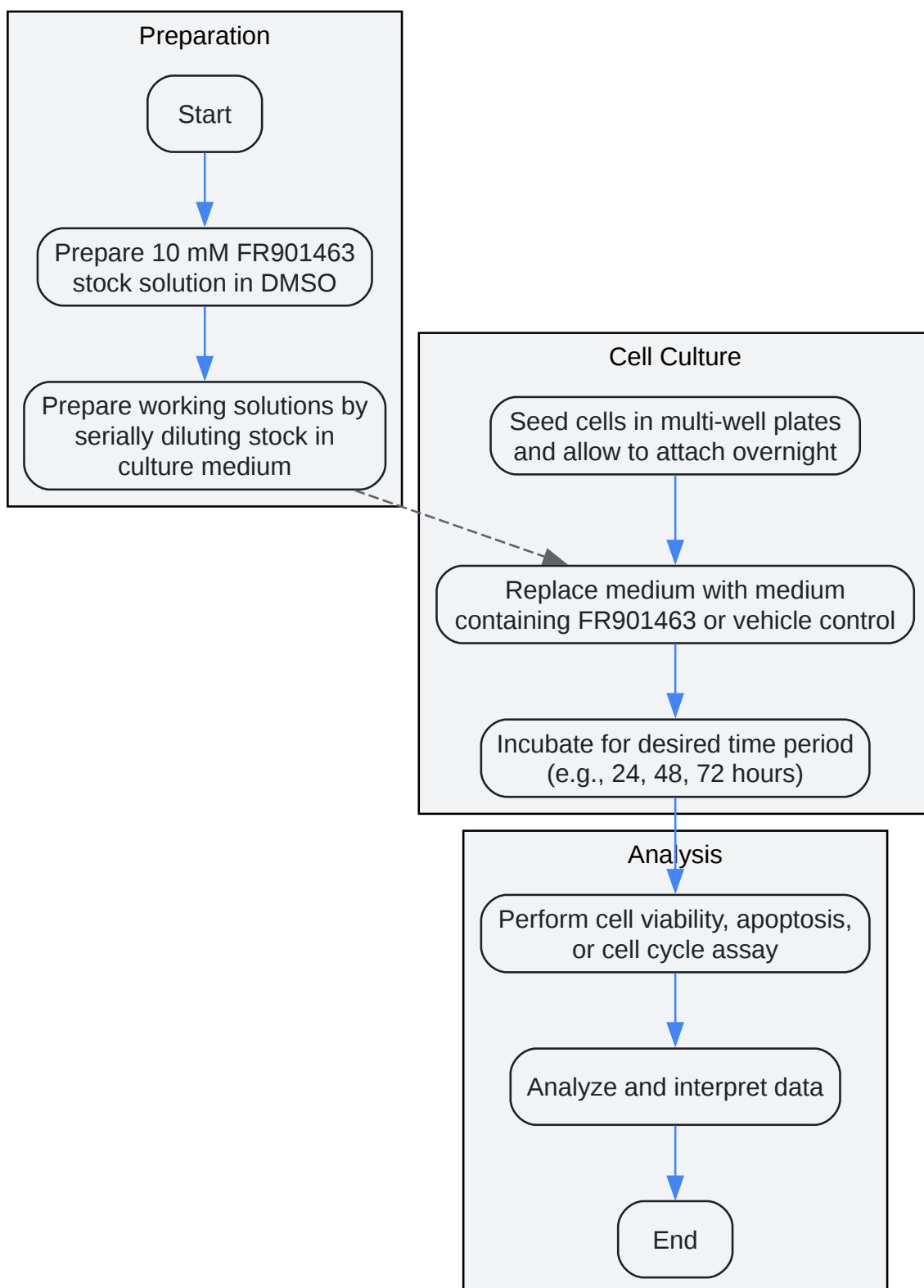
Procedure:

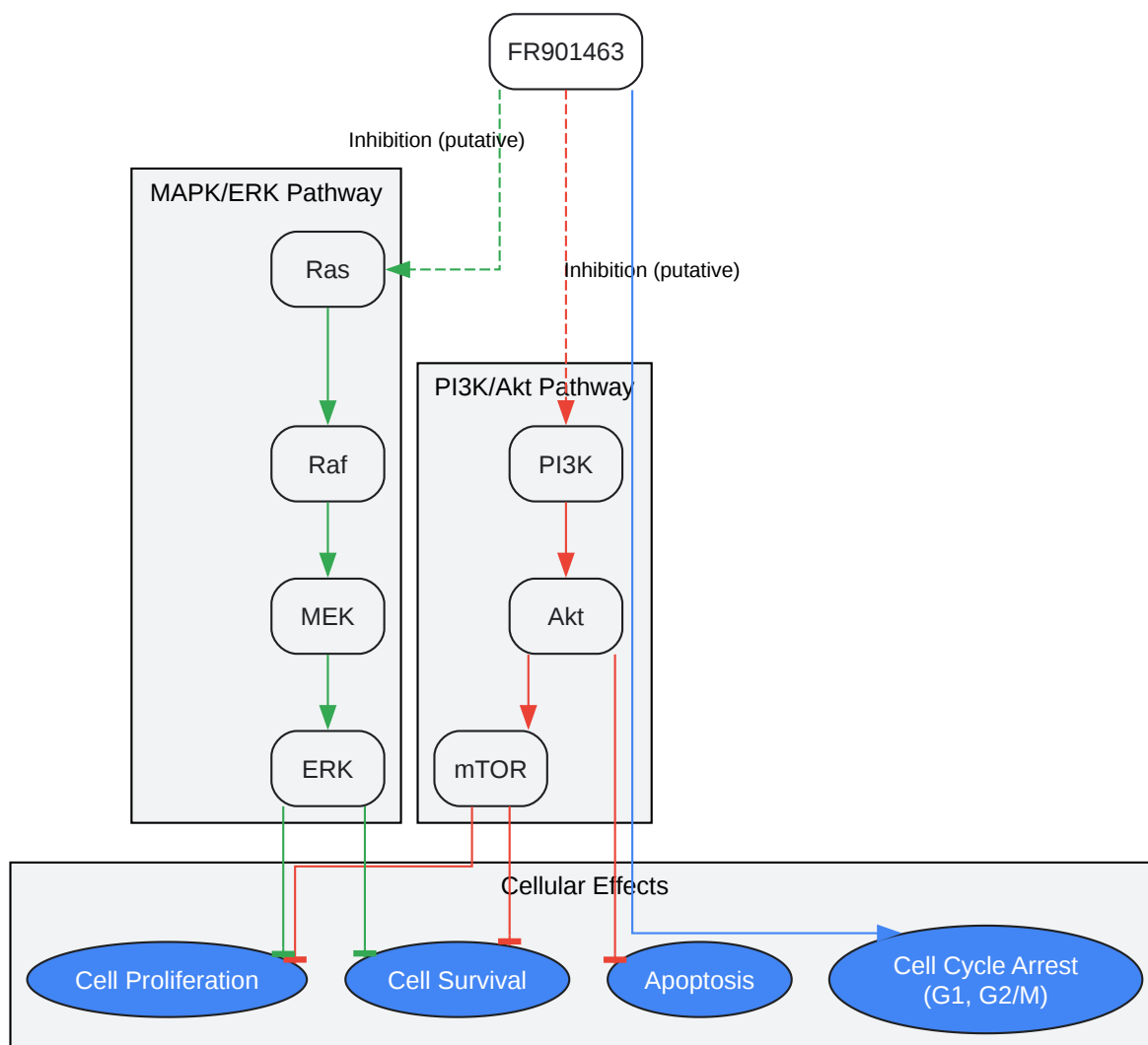
- Allow the vial of solid **FR901463** to equilibrate to room temperature before opening.
- Weigh out the desired amount of **FR901463** using a calibrated analytical balance in a sterile environment. The molecular weight of **FR901463** is required to calculate the mass needed for a 10 mM solution.

- Add the appropriate volume of sterile DMSO to the solid **FR901463** to achieve a final concentration of 10 mM.
- Vortex the solution until the compound is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
- Store the aliquots at -20°C.

Cell-Based Assay Workflow

This workflow provides a general guideline for treating cultured cells with **FR901463**.





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References

- 1. New antitumor substances, FR901463, FR901464 and FR901465. II. Activities against experimental tumors in mice and mechanism of action - PubMed [pubmed.ncbi.nlm.nih.gov]
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